

Application Note: Precision Synthesis of Functionalized Poly(β -aminoacrylate)s via Cyclohexenyl Propiolate Architectures

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Compound of Interest

Compound Name: Cyclohex-2-en-1-yl prop-2-ynoate

CAS No.: 130190-00-0

Cat. No.: B165042

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Executive Summary

This guide details the protocol for synthesizing functionalized polymers using cyclohexenyl propiolate monomers. While traditional alkyne polymerizations often require transition metal catalysts (Rh, Ru), this protocol focuses on the Spontaneous Amino-Yne Click Polymerization. This metal-free, atom-economical route reacts activated bis-propiolates with diamines to yield regio- and stereoregular poly(β -aminoacrylate)s.

Key Advantages:

- **Metal-Free:** Eliminates toxic catalyst residues, making polymers suitable for biomedical applications (drug delivery).
- **100% Atom Economy:** No byproducts; high yields.
- **Dual-Functionalization:** The backbone contains pH-responsive amino-acrylate motifs, while the cyclohexenyl side-groups offer alkene handles for post-polymerization modification (e.g.,

thiol-ene "click" conjugation of therapeutics).

Scientific Mechanism & Rationale

The Amino-Yne Click Mechanism

The core chemistry relies on the nucleophilic addition of an amine (N-nucleophile) to the

-carbon of an electron-deficient alkyne (propiolate). Unlike non-activated alkynes, the carbonyl group of the propiolate polarizes the triple bond, facilitating spontaneous attack at room temperature.

Pathway:

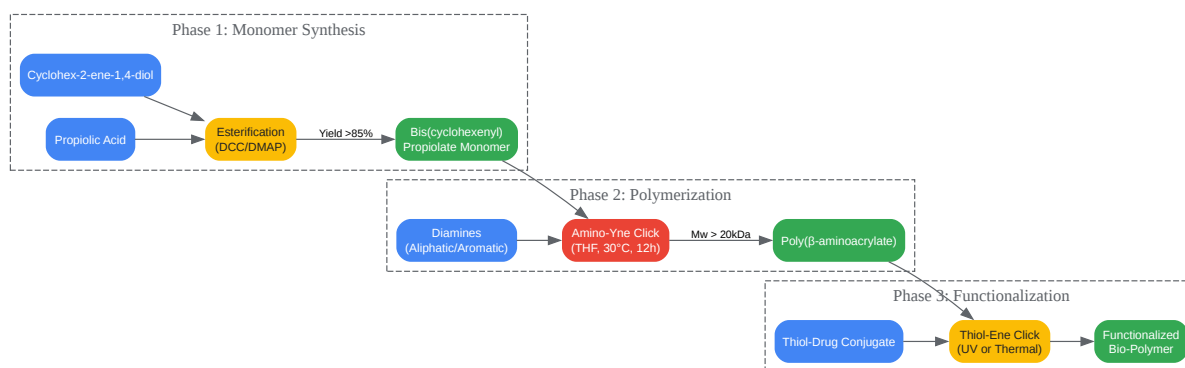
- **Nucleophilic Attack:** The amine lone pair attacks the -carbon of the propiolate.
- **Proton Transfer:** A rapid proton shift occurs.
- **Isomerization:** The intermediate stabilizes primarily into the E-isomer due to intramolecular hydrogen bonding (between the N-H and C=O), yielding a thermodynamically stable poly(enamine-one) backbone.

Why Cyclohexenyl Propiolates?

Incorporating a cyclohexenyl motif into the propiolate monomer (e.g., via esterification of cyclohexenediol) introduces a rigid aliphatic ring into the backbone. This improves the glass transition temperature (

) and thermal stability compared to linear alkyl propiolates. Furthermore, the internal double bond within the cyclohexenyl ring remains inert during the amino-yne polymerization, serving as a "latent" handle for orthogonal functionalization.

Workflow Visualization



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Figure 1: Integrated workflow for synthesizing and functionalizing cyclohexenyl propiolate polymers. The process moves from monomer creation to spontaneous polymerization and final orthogonal modification.

Experimental Protocols

Protocol A: Synthesis of Cyclohexenyl Bis-Propiolate Monomer

Objective: Synthesize Cyclohex-2-ene-1,4-diyl dipropiolate to serve as the electrophilic monomer.

Reagents:

- Cyclohex-2-ene-1,4-diol (10 mmol)
- Propiolic acid (22 mmol, 1.1 equiv per -OH)

- DCC (N,N'-Dicyclohexylcarbodiimide) (22 mmol)
- DMAP (4-Dimethylaminopyridine) (catalytic, 1 mmol)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step:

- Preparation: Dissolve Cyclohex-2-ene-1,4-diol (1.14 g) and Propiolic acid (1.54 g) in 50 mL anhydrous DCM in a round-bottom flask under nitrogen.
- Cooling: Cool the mixture to 0°C using an ice bath.
- Coupling: Add DMAP followed by the dropwise addition of DCC dissolved in 10 mL DCM.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (25°C) and stir overnight (12 hours). Note: Urea byproduct will precipitate.
- Purification:
 - Filter off the precipitated dicyclohexylurea.
 - Wash the filtrate with saturated NaHCO₃ (2x) and brine (1x).
 - Dry over MgSO₄ and concentrate under reduced pressure.
 - Purify via flash column chromatography (Hexane/Ethyl Acetate 8:1) to obtain the bis-propiolate as a colorless oil/solid.

Protocol B: Spontaneous Amino-Yne Click Polymerization

Objective: Polymerize the bis-propiolate with a diamine (e.g., N,N'-dimethyl-1,6-hexanediamine) to form the polymer.

Reagents:

- Cyclohexenyl Bis-Propiolate (Monomer from Protocol A) (1.0 mmol)

- Diamine (e.g., 1,6-Hexanediamine or Piperazine) (1.0 mmol)
- Solvent: THF or DCM (5 mL)

Step-by-Step:

- Mixing: In a screw-capped vial, dissolve the Bis-propiolate (1.0 mmol) in 2.5 mL THF.
- Initiation: Add the Diamine (1.0 mmol) dissolved in 2.5 mL THF.
- Polymerization: Cap the vial and stir at 30°C.
 - Observation: The reaction is often exothermic. Viscosity will increase significantly within 1-2 hours.
- Duration: Continue stirring for 6–12 hours to ensure high molecular weight.
- Isolation: Precipitate the polymer solution dropwise into a large excess of diethyl ether or hexane (approx. 100 mL).
- Drying: Filter the white fibrous solid and dry under vacuum at 40°C for 24 hours.

Data Summary: Solvent Effects on Polymerization

Solvent	Dielectric Constant	Yield (%)	Mw (kDa)	PDI (Mw/Mn)	Notes
DCM	8.9	92	24.5	1.8	Fast reaction, good solubility.
THF	7.5	88	21.0	1.6	Recommended. Moderate rate, controlled PDI.
DMF	36.7	95	18.2	2.1	High yield but broader distribution.
Toluene	2.4	65	8.5	1.4	Polymer may precipitate prematurely.

Characterization & Validation

NMR Spectroscopy

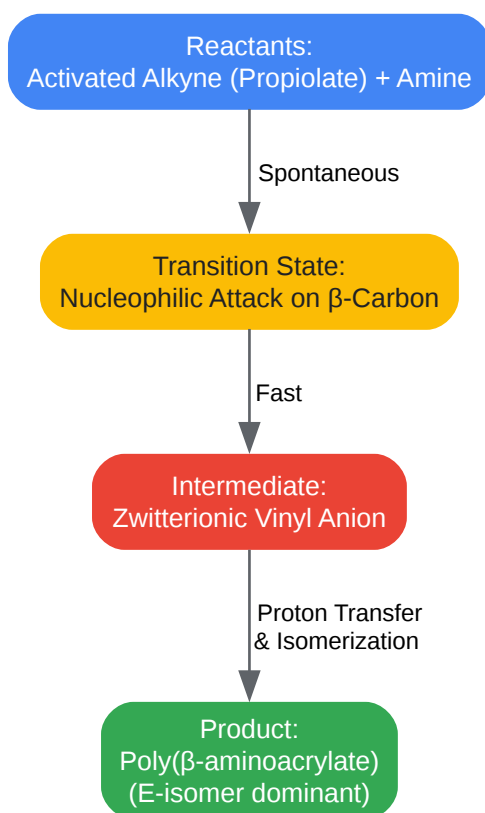
Verify the regio- and stereoselectivity of the amino-yne addition.

- Target Signal: Look for the vinyl proton signal of the -aminoacrylate moiety (4.5–5.0 ppm).
- Stereochemistry: The coupling constant () of the vinylic protons typically indicates the E-isomer (Hz). However, in bis-propiolate systems, the formation of the intramolecular H-bond stabilizes the Z-form (cis-enamine-one) in some specific secondary amine cases, but the E-isomer is generally dominant with primary amines due to steric factors [1].

Thermal Analysis (TGA/DSC)

- TGA: Expect decomposition temperatures () > 250°C, indicating good thermal stability for biomedical processing.
- DSC: The cyclohexenyl ring in the backbone should raise the (typically 40–80°C depending on the diamine linker) compared to flexible aliphatic chains.

Pathway Diagram: Amino-Yne Mechanism



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Figure 2: Mechanistic pathway of the spontaneous amino-yne click reaction. The polarization of the propiolate triple bond drives the catalyst-free nucleophilic attack.

Troubleshooting & Critical Parameters

- **Stoichiometry Control:** The step-growth mechanism (A-A + B-B type) requires a strict 1:1 molar ratio of bis-propiolate to diamine to achieve high molecular weights (Carothers' equation). Use an analytical balance with 0.1 mg precision.
- **Exotherm Management:** For large-scale batches (>5g), the reaction can be significantly exothermic. Add the diamine solution slowly or use a water bath to maintain 25–30°C.
- **Solubility:** If the polymer precipitates during reaction (cloudiness), the molecular weight will be limited. Switch to a more polar solvent (DMF or DMSO) or a co-solvent mixture (THF/DMF).

References

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